An In-depth Technical Guide to Ethyl 3-(decanoylamino)benzoate

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Compound of Interest

Compound Name:	*Ethyl 3-(decanoylamino)benzoate*
Cat. No.:	*B310602*

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Ethyl 3-(decanoylamino)benzoate**. As a member of the N-acyl amino acid ester family, this molecule is of interest to researchers in drug development and material science. Due to the limited availability of direct experimental data for this specific compound, this document synthesizes information from related structures and established chemical principles to propose a robust synthesis protocol, predict its physicochemical and spectroscopic characteristics, and explore its potential biological relevance. This guide is intended for researchers, scientists, and drug development professionals seeking a foundational understanding of this and similar long-chain N-acylated compounds.

Introduction to N-Acyl Amino Acid Esters

N-acyl amino acids (NAAAs) and their ester derivatives are a significant class of endogenous signaling molecules characterized by an amide bond linking an amino acid to a long-chain fatty acid. These lipid mediators are structurally related to endocannabinoids, such as anandamide, and are involved in a multitude of biological processes.[1] The pharmacological activities of some NAAAs are of considerable interest, with demonstrated roles as vasodilators, neuroprotective agents, and regulators of bone loss.[2] The introduction of a lipophilic acyl

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chain, such as a decanoyl group, can significantly modify the biological activity and membrane permeability of the parent amino acid or its ester.

Ethyl 3-(decanoylamino)benzoate is a synthetic derivative belonging to this class. It combines three key structural motifs:

- An Ethyl Benzoate Core: A common scaffold in medicinal chemistry and material science.
- A meta-Substituted Amine: The position of the amine linkage on the benzene ring influences the molecule's geometry and electronic properties.
- A Decanoyl (C10) Acyl Chain: A ten-carbon saturated fatty acid tail that imparts significant lipophilicity.

This guide will delineate the expected chemical behavior and properties of this molecule, providing a scientific framework for its synthesis and future investigation.

Chemical Identity and Predicted Physicochemical Properties

The fundamental identity of **Ethyl 3-(decanoylamino)benzoate** is established by its molecular structure and resulting chemical formula. While extensive experimental data is not available in public literature, its core properties can be reliably predicted based on its constituent parts.

2.1 Molecular Structure

Systematic (IUPAC) Name: **ethyl 3-(decanoylamino)benzoate**

Molecular Formula: $C_{19}H_{29}NO_3$

Molecular Weight: 319.44 g/mol

CAS Number: While a specific CAS number for the 3-amino isomer is not readily found, the related isomer, Ethyl 4-(decanoylamino)benzoate, is registered under CAS 71134-94-6.

2.2 Predicted Physicochemical Data

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The following table summarizes the predicted physicochemical properties of **Ethyl 3-(decanoylamino)benzoate**. These values are estimated based on its structure and data from analogous compounds like ethyl benzoate and other long-chain N-acyl derivatives.

Property	Predicted Value	Rationale & Commentary
Physical State	Waxy Solid or Viscous Oil	The long alkyl chain is likely to promote solidification compared to the liquid ethyl benzoate precursor.
Melting Point	50 - 70 °C	Higher than ethyl benzoate (-34 °C) due to increased molecular weight and van der Waals forces from the decanoyl chain.
Boiling Point	> 350 °C (at 760 mmHg)	Significantly higher than ethyl benzoate (213 °C) due to the large increase in molecular mass. Subject to decomposition at atmospheric pressure.
Solubility	Insoluble in water. Soluble in organic solvents (e.g., DMSO, ethanol, dichloromethane, ethyl acetate).	The long hydrocarbon tail dominates the molecule's character, making it highly nonpolar. Ethyl benzoate has very low water solubility (0.72 mg/mL).
LogP	~5.0 - 6.0	The addition of the C10 chain significantly increases lipophilicity compared to ethyl benzoate (LogP 2.64).

Synthesis and Purification

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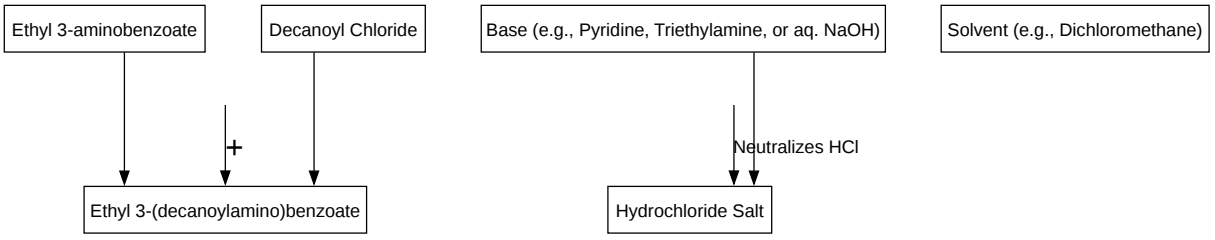
The most direct and established method for synthesizing **Ethyl 3-(decanoylamino)benzoate** is through the N-acylation of Ethyl 3-aminobenzoate with decanoyl chloride. This reaction typically proceeds via a nucleophilic acyl substitution mechanism, often under Schotten-Baumann conditions.[3][4]

3.1 Proposed Synthesis Pathway: Schotten-Baumann Reaction

The Schotten-Baumann reaction is a robust method for forming amides from amines and acid chlorides.[5] It utilizes a base, often in a two-phase solvent system, to neutralize the hydrochloric acid byproduct, driving the reaction to completion and preventing protonation of the starting amine.[4]



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Caption: Proposed synthesis via Schotten-Baumann reaction.

3.2 Experimental Protocol: Synthesis

This protocol describes a standard laboratory-scale synthesis.

Materials:

- Ethyl 3-aminobenzoate (1.0 eq)[6]
- Decanoyl chloride (1.1 eq)
- Anhydrous Dichloromethane (DCM)

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- Triethylamine (Et_3N) or Pyridine (1.5 eq)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add Ethyl 3-aminobenzoate and dissolve it in anhydrous DCM. Cool the flask to 0 °C in an ice bath.
- Base Addition: Add triethylamine or pyridine to the stirred solution.
- Acylation: Add decanoyl chloride dropwise to the cooled solution over 20-30 minutes. The formation of a precipitate (triethylammonium chloride) is expected.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 2-4 hours, or until TLC analysis indicates the consumption of the starting amine.
- Workup: Transfer the reaction mixture to a separatory funnel. Wash sequentially with 1 M HCl, water, saturated $NaHCO_3$ solution, and finally, brine.
- Drying and Concentration: Dry the separated organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

3.3 Purification Workflow

The crude product, likely a viscous oil or waxy solid, will require purification to remove unreacted starting materials and byproducts. Flash column chromatography is the recommended method.

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